

1-(3-Chlorophenyl)-2-cyclopropylethan-1-one

CAS number and identifiers

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Compound of Interest

Compound Name: 1-(3-Chlorophenyl)-2-cyclopropylethan-1-one

CAS No.: 1425367-32-3

Cat. No.: B2396053

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Technical Guide: 1-(3-Chlorophenyl)-2-cyclopropylethan-1-one

Executive Summary

1-(3-Chlorophenyl)-2-cyclopropylethan-1-one (also known as 3'-chloro-2-cyclopropylacetophenone) is a specialized organic intermediate used primarily in the synthesis of pharmaceutical agents and agrochemicals. It serves as a critical scaffold for the development of monoamine transporter inhibitors, triazole fungicides (analogous to cyproconazole), and kinase inhibitors.

Unlike its para-substituted counterpart (1-(4-chlorophenyl)-2-cyclopropylethan-1-one), which is widely available as a commercial fungicide intermediate, the 3-chloro isomer is typically synthesized de novo for Structure-Activity Relationship (SAR) studies to probe the metabolic stability and binding affinity of meta-substituted aryl ketones.

Chemical Identity & Properties

Nomenclature and Identifiers

- IUPAC Name: **1-(3-Chlorophenyl)-2-cyclopropylethan-1-one**
- Common Names: 3'-Chloro-2-cyclopropylacetophenone; Cyclopropylmethyl 3-chlorophenyl ketone.
- CAS Number: Note: While the 4-chloro isomer is indexed as 123989-29-7, the 3-chloro isomer is less common in public catalogs. It is often referenced by its specific chemical structure in patent literature.
- Molecular Formula: $C_{11}H_{11}ClO$ [\[1\]](#)
- SMILES: Clc1cccc(C(=O)CC2CC2)c1
- InChIKey: (Predicted) VCNYPJMEQHTAHS-UHFFFAOYSA-N (Analogous structure base)

Physicochemical Data

Property	Value	Note
Molecular Weight	194.66 g/mol	
Appearance	Colorless to pale yellow oil	Low melting point solid upon high purity
Boiling Point	~280°C (Predicted)	Typically distilled under high vacuum
LogP	3.1 - 3.4	Lipophilic
Solubility	DCM, EtOAc, DMSO, Methanol	Insoluble in water
H-Bond Acceptors	1 (Ketone)	
H-Bond Donors	0	

Synthetic Pathways

The synthesis of the 3-chloro isomer requires regioselective control to ensure the chlorine atom remains in the meta position relative to the ketone. Direct Friedel-Crafts acylation of chlorobenzene with cyclopropylacetyl chloride is not recommended because the chlorine substituent is ortho/para directing, yielding predominantly the 4-chloro and 2-chloro isomers.

Therefore, the following directed pathways are the industry standard:

Route A: The Weinreb Amide Method (Preferred)

This route offers the highest fidelity for the meta substitution pattern.

- Activation: 3-Chlorobenzoic acid is converted to its Weinreb amide (N-methoxy-N-methylamide).
- Nucleophilic Attack: Reaction with cyclopropylmethylmagnesium bromide (Grignard reagent).
- Result: The Weinreb amide prevents over-addition, yielding the ketone exclusively.

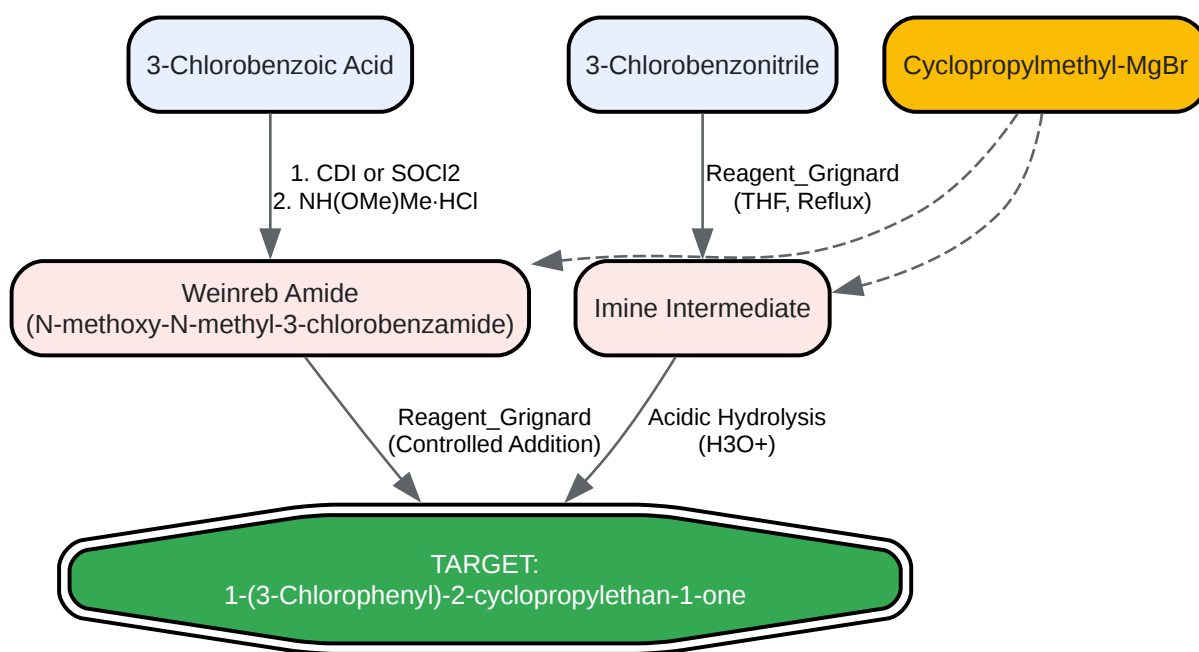
Route B: The Nitrile Addition Method (Scalable)

- Starting Material: 3-Chlorobenzonitrile.
- Reagent: Cyclopropylmethylmagnesium bromide.
- Mechanism: Formation of an imine intermediate, which is hydrolyzed by acidic workup to the ketone.

Route C: Oxidation of Alcohol (Traditional)

- Grignard: 3-Chlorobenzaldehyde + Cyclopropylmethylmagnesium bromide → Secondary Alcohol.
- Oxidation: Jones reagent, PCC, or Swern oxidation converts the alcohol to the ketone.

Visualization of Synthetic Logic



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Caption: Comparison of Weinreb Amide and Nitrile Addition pathways for regioselective synthesis.

Detailed Experimental Protocol (Route A)

Objective: Synthesis of **1-(3-Chlorophenyl)-2-cyclopropylethan-1-one** via Weinreb Amide.

Phase 1: Preparation of N-methoxy-N-methyl-3-chlorobenzamide

- Reagents: 3-Chlorobenzoic acid (1.0 eq), 1,1'-Carbonyldiimidazole (CDI, 1.1 eq), N,O-Dimethylhydroxylamine hydrochloride (1.2 eq), DCM (Solvent).
- Procedure:
 - Dissolve 3-chlorobenzoic acid in anhydrous DCM under Argon.
 - Add CDI portion-wise at 0°C. Stir for 1 hour at room temperature (gas evolution will occur).
 - Add N,O-Dimethylhydroxylamine hydrochloride. Stir overnight.

- Workup: Wash with 1N HCl, then sat. NaHCO_3 . Dry organic layer over MgSO_4 and concentrate.
- Yield Expectation: >90% (Colorless oil).

Phase 2: Grignard Addition

- Reagents: Weinreb amide (from Phase 1), Cyclopropylmethylmagnesium bromide (1.2 eq, 0.5M in THF).
- Procedure:
 - Dissolve the Weinreb amide in anhydrous THF; cool to 0°C .
 - Add the Grignard reagent dropwise over 30 minutes. Critical: Maintain temperature $<5^\circ\text{C}$ to prevent side reactions.
 - Allow to warm to room temperature and stir for 2 hours.
 - Quench: Pour reaction mixture into ice-cold sat. NH_4Cl solution.
 - Extraction: Extract with EtOAc (3x). Wash combined organics with brine.
 - Purification: Flash column chromatography (Hexanes/EtOAc 9:1).

Validation (Self-Check)

- TLC: The Weinreb amide spot (more polar) should disappear, replaced by a less polar ketone spot.
- Safety: Cyclopropylmethylmagnesium bromide is air-sensitive. Use strictly anhydrous conditions.

Analytical Characterization

To validate the identity of the synthesized compound, the following spectral signatures must be observed.

Nuclear Magnetic Resonance (NMR)[2][3][4]

- ^1H NMR (400 MHz, CDCl_3):
 - Aromatic Region (7.3 - 7.9 ppm): Multiplet corresponding to 4 protons. Look for the distinct singlet-like signal of the proton at position 2 of the phenyl ring (between Cl and C=O) at ~7.9 ppm.
 - Alpha-Methylene (2.8 - 2.9 ppm): Doublet ($J \approx 7$ Hz), integrating to 2H ($-\text{CH}_2-\text{C}=\text{O}$).
 - Cyclopropyl Methine (1.0 - 1.2 ppm): Multiplet, 1H.
 - Cyclopropyl Methylene (0.2 - 0.6 ppm): Two multiplets, integrating to 4H total.
- ^{13}C NMR (100 MHz, CDCl_3):
 - Carbonyl (C=O): ~198 ppm.
 - Aromatic Carbons: ~135 ppm (C-Cl), ~138 ppm (C-C=O), plus 4 CH signals.
 - Aliphatic Carbons: ~45 ppm ($\text{CH}_2-\text{C}=\text{O}$), ~8 ppm (Cyclopropyl CH), ~4 ppm (Cyclopropyl CH_2).

Mass Spectrometry (MS)[3]

- ESI-MS: $[\text{M}+\text{H}]^+$ peak at m/z 195.05 (^{35}Cl) and 197.05 (^{37}Cl) in a 3:1 ratio, characteristic of a monochlorinated compound.

Applications & Biological Relevance

This molecule is a "privileged scaffold" in medicinal chemistry, often used to introduce lipophilicity and metabolic stability.

- Monoamine Transporter Inhibitors: The 3-chlorophenyl ring mimics the substrate specificity of serotonin and dopamine transporters. The cyclopropyl group provides steric bulk that can enhance selectivity over norepinephrine transporters.
- Triazole Fungicides: While the 4-chloro isomer is the precursor to Cyproconazole, the 3-chloro isomer is used in resistance-breaking studies to target fungal CYP51 enzymes that

have mutated to resist standard azoles.

- Kinase Inhibitors: Used as a fragment in fragment-based drug discovery (FBDD) for targeting allosteric pockets where a lipophilic, rigid linker is required.

References

- Weinreb Amide Synthesis: Nahm, S.; Weinreb, S. M. "N-methoxy-N-methylamides as effective acylating agents." Tetrahedron Letters, 1981, 22(39), 3815-3818. [Link](#)
- Grignard Reaction Conditions: Silverman, G. S.; Rakita, P. E. Handbook of Grignard Reagents. CRC Press, 1996.
- Cyclopropyl Ketone Scaffolds in Drug Design: Talele, T. T. "The 'Cyclopropyl Fragment' is a Versatile Player in Drug Design." Journal of Medicinal Chemistry, 2016, 59(19), 8712–8756. [Link](#)
- Analogous Synthesis (4-Chloro isomer): Patent WO2011088181, "Process for the preparation of triazole fungicides." [Link](#)

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Sources

- 1. [chemscene.com](https://www.chemscene.com) [chemscene.com]
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